

# Technical Safety Guide: 6-Chloro-5-nitropicolinic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Chloro-5-nitropicolinic acid

Cat. No.: B1349207

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **6-Chloro-5-nitropicolinic acid** (CAS No: 353277-27-7). The information has been compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound.

## Chemical Identification and Physical Properties

Property	Value	Source
Chemical Name	6-Chloro-5-nitropicolinic acid	Sigma-Aldrich[1]
Synonyms	6-chloro-5-nitro-2-pyridinecarboxylic acid	Sigma-Aldrich[1]
CAS Number	353277-27-7	Sigma-Aldrich[1]
Molecular Formula	C6H3ClN2O4	Sigma-Aldrich[1]
Molecular Weight	202.55 g/mol	PubChem[2]
Physical Form	Solid	Sigma-Aldrich[1]
Appearance	Yellow	Fisher Scientific[3]
Melting Point	164 - 168 °C (327.2 - 334.4 °F)	Fisher Scientific[3]
Purity	98%	Sigma-Aldrich[1]

## Hazard Identification and Classification

Signal Word: Warning[1]

Pictogram:

- GHS07 (Exclamation Mark)[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **6-Chloro-5-nitropicolinic acid**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[3]
- Avoid contact with skin and eyes.[3]

- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands thoroughly after handling.[3]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Recommended storage temperature is between 2-8°C.[1]
- Store under an inert atmosphere.[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[3]

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Ingestion	If swallowed, call a poison center or doctor immediately for treatment advice.[3] Rinse mouth.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Skin Contact	Immediately wash the skin with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention.[3] Remove contaminated clothing and wash it before reuse.[3]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]

## Accidental Release and Disposal

### Accidental Release:

In the event of a spill, follow these steps:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Sweep up the solid material and place it into a suitable container for disposal.<sup>[3]</sup>
- Avoid generating dust.
- Clean the spill area thoroughly.

### Disposal:

Dispose of contents and container in accordance with local, regional, and national regulations.  
<sup>[3]</sup> Do not allow the chemical to enter drains.

## Experimental Protocol: Safe Handling of 6-Chloro-5-nitropicolinic acid

This protocol outlines the general steps for safely handling **6-Chloro-5-nitropicolinic acid** in a laboratory setting.

### 1. Preparation:

- Ensure a calibrated weighing scale, appropriate glassware, and necessary solvents are available in a designated fume hood.
- Verify that the fume hood is functioning correctly.
- Put on the required Personal Protective Equipment (PPE): a lab coat, nitrile gloves, and chemical safety goggles.

### 2. Weighing and Dissolving:

- Carefully weigh the desired amount of solid **6-Chloro-5-nitropicolinic acid** on a tared weigh boat inside the fume hood.
- Transfer the solid to the appropriate reaction vessel.
- Slowly add the desired solvent to dissolve the compound, keeping the vessel within the fume hood.

### 3. Reaction and Work-up:

- Conduct the chemical reaction within the fume hood.
- Monitor the reaction for any signs of unexpected changes.
- Upon completion, quench the reaction carefully as per the specific experimental procedure.
- Perform any extraction or purification steps within the fume hood.

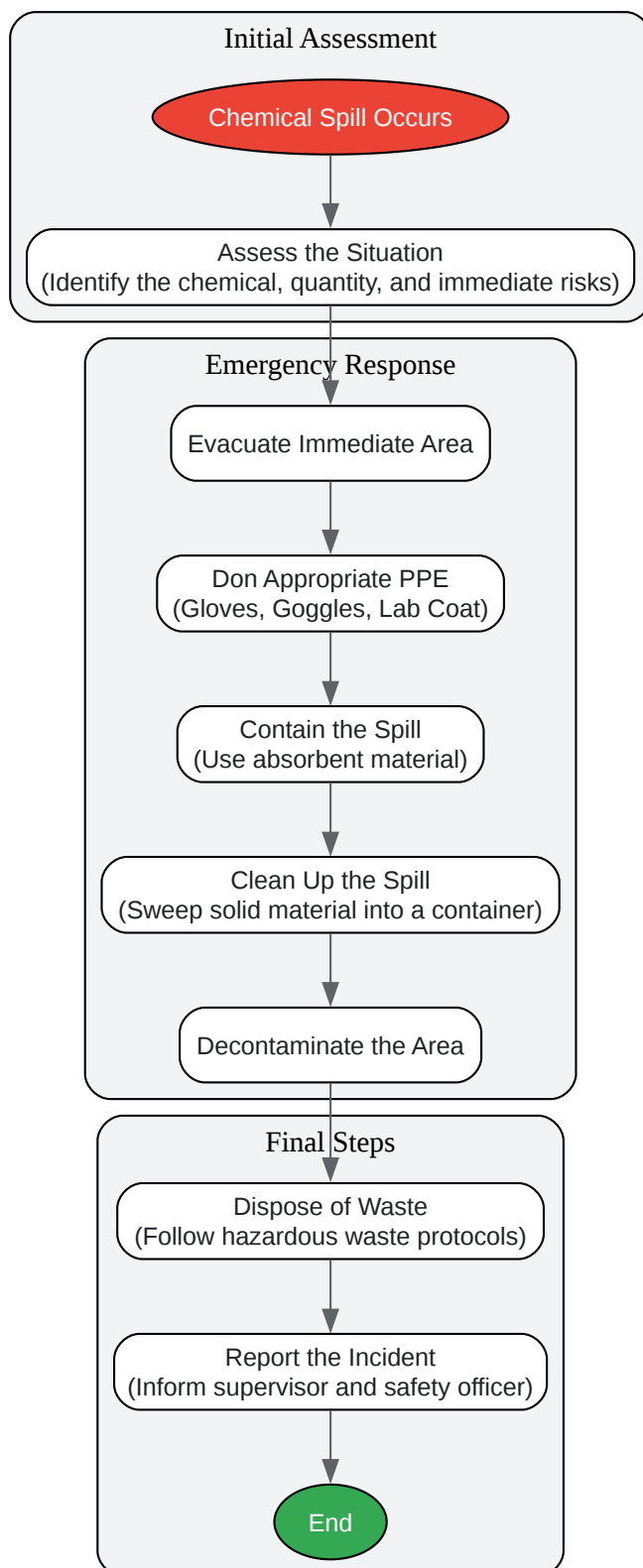
### 4. Waste Disposal:

- Segregate all waste materials (solid and liquid) containing **6-Chloro-5-nitropicolinic acid** into designated, labeled hazardous waste containers.
- Do not mix with incompatible waste streams.

### 5. Decontamination:

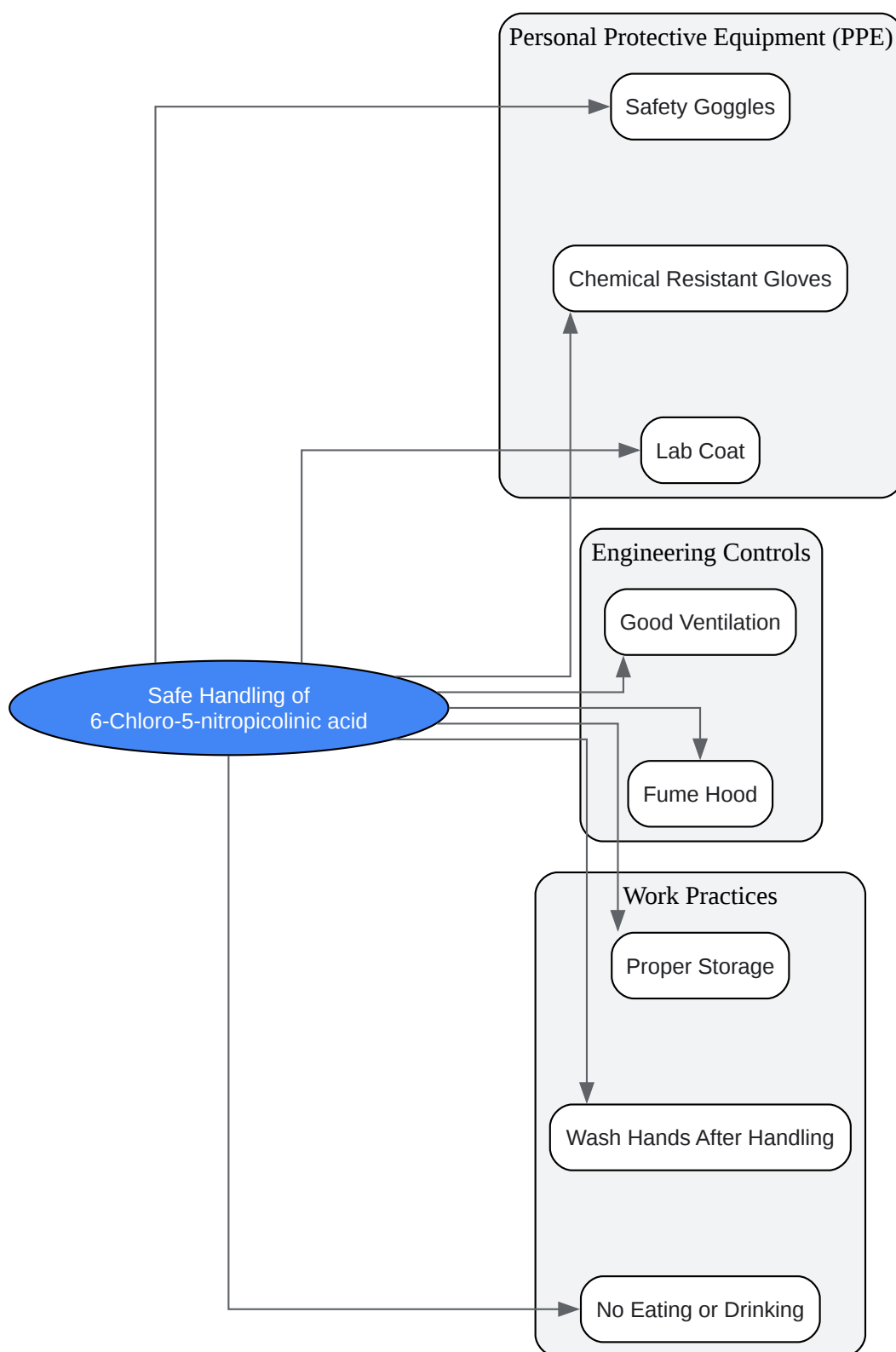
- Clean all glassware and equipment that came into contact with the chemical using an appropriate solvent.
- Wipe down the work surface of the fume hood.
- Dispose of contaminated cleaning materials in the designated solid waste container.
- Remove PPE and wash hands thoroughly with soap and water.

## Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Key elements of safe handling practices.

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## References

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- 2. 6-Chloro-5-nitropyridine-3-carboxylic acid | C<sub>6</sub>H<sub>3</sub>ClN<sub>2</sub>O<sub>4</sub> | CID 346459 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)